

Application Notes and Protocols for Glovebox Handling of Tris(dimethylamino)antimony (TDMA₃Sb)

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Compound of Interest

Compound Name: *Tris(dimethylamino)antimony*

Cat. No.: B3152151

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This document provides detailed application notes and protocols for the safe and effective handling of the air-sensitive compound **Tris(dimethylamino)antimony** (TDMA₃Sb) within a glovebox environment. Adherence to these procedures is critical to ensure operator safety, maintain compound integrity, and achieve reproducible experimental outcomes.

Introduction

Tris(dimethylamino)antimony, also known as TDMA₃Sb, is an organometallic compound that is highly sensitive to air and moisture.^{[1][2]} It is a liquid at room temperature and is primarily used as a precursor in chemical vapor deposition (CVD) and metal-organic chemical vapor deposition (MOCVD) for creating antimony-containing thin films.^{[1][3][4]} Due to its reactivity, all handling of TDMA₃Sb must be performed under an inert atmosphere, such as in a nitrogen or argon-filled glovebox, to prevent degradation of the compound and the potential for hazardous reactions.^{[5][6][7]}

Safety Precautions and Hazard Information

TDMA₃Sb is a hazardous substance that poses multiple risks. It is classified as a flammable liquid and is known to react violently with water, releasing flammable gases that may

spontaneously ignite.[8][9] It is harmful if swallowed or inhaled and causes severe skin burns and eye damage.[8][9]

Personal Protective Equipment (PPE):

- Flame-resistant lab coat.[5][10]
- Safety glasses with side shields or chemical splash goggles. A face shield may be required for larger quantities.[11]
- Wear nitrile gloves as a minimum. For extended operations or when handling larger quantities, consider double-gloving or using heavier-duty gloves.[5][10][12]
- Ensure a safety shower and eyewash station are readily accessible.[12]
- A Class C or D dry chemical fire extinguisher should be available nearby.[12]

Quantitative Data Summary

The following table summarizes the key physical and chemical properties of TDMA₃Sb.

Property	Value	Reference
Chemical Formula	C ₆ H ₁₈ N ₃ Sb	[3][13]
Molecular Weight	253.99 g/mol	[3][8][13]
Appearance	Colorless liquid	
Density	1.325 g/mL at 25 °C	[3][13]
Boiling Point	32-34 °C at 0.45 mmHg	
Storage Temperature	10°C - 25°C under inert gas	[13]

Experimental Protocols

Glovebox Preparation and Inert Atmosphere

Maintenance

A glovebox provides a controlled, inert atmosphere essential for handling TDMSb.[\[7\]](#)[\[14\]](#)

Protocol:

- Glovebox Inspection: Before use, visually inspect the glovebox gloves for any signs of wear, punctures, or degradation.
- Atmosphere Purity: Ensure the glovebox atmosphere is maintained with low levels of oxygen and moisture, typically below 1 ppm.[\[7\]](#) The glovebox should be equipped with sensors to monitor these levels.[\[15\]](#)
- Pressure Control: Maintain a slight positive pressure within the glovebox to prevent ingress of atmospheric contaminants.[\[7\]](#)
- Solvent Compatibility: Be aware that certain organic solvents can damage the glovebox's plastic components and catalyst system.[\[16\]](#)[\[17\]](#) Avoid introducing chlorinated solvents or other incompatible chemicals.

Transferring TDMSb and Other Materials into the Glovebox

The antechamber, or airlock, is the gateway for introducing items into the glovebox without compromising the inert atmosphere.[\[16\]](#)[\[17\]](#)

Protocol:

- Material Preparation: All glassware must be thoroughly dried in an oven before being brought into the glovebox.[\[18\]](#) Any other equipment or reagents should also be free of moisture.
- Loading the Antechamber: Place the sealed container of TDMSb and any other necessary items inside the antechamber.
- Purge Cycles: Close the outer antechamber door and perform a minimum of three vacuum/inert gas backfill cycles to remove atmospheric contaminants.[\[7\]](#)[\[19\]](#)
- Bringing Items Inside: Once the purge cycles are complete, open the inner antechamber door to bring the items into the main glovebox chamber.

Handling and Dispensing TDMA₃B Inside the Glovebox

Protocol:

- Work Area Preparation: Designate a clean, uncluttered area within the glovebox for handling TDMA₃B.
- Equilibration: Allow the TDMA₃B container to thermally equilibrate to the glovebox temperature before opening to prevent pressure differentials.
- Dispensing:
 - For transferring small volumes, use a clean, dry syringe.
 - For larger volumes, a cannula transfer technique is recommended.[\[20\]](#)
- Sealing: Immediately after dispensing the desired amount, securely reseal the TDMA₃B container.
- Cleaning: Clean any spills immediately with an appropriate absorbent material. All contaminated materials must be treated as hazardous waste.

Waste Disposal

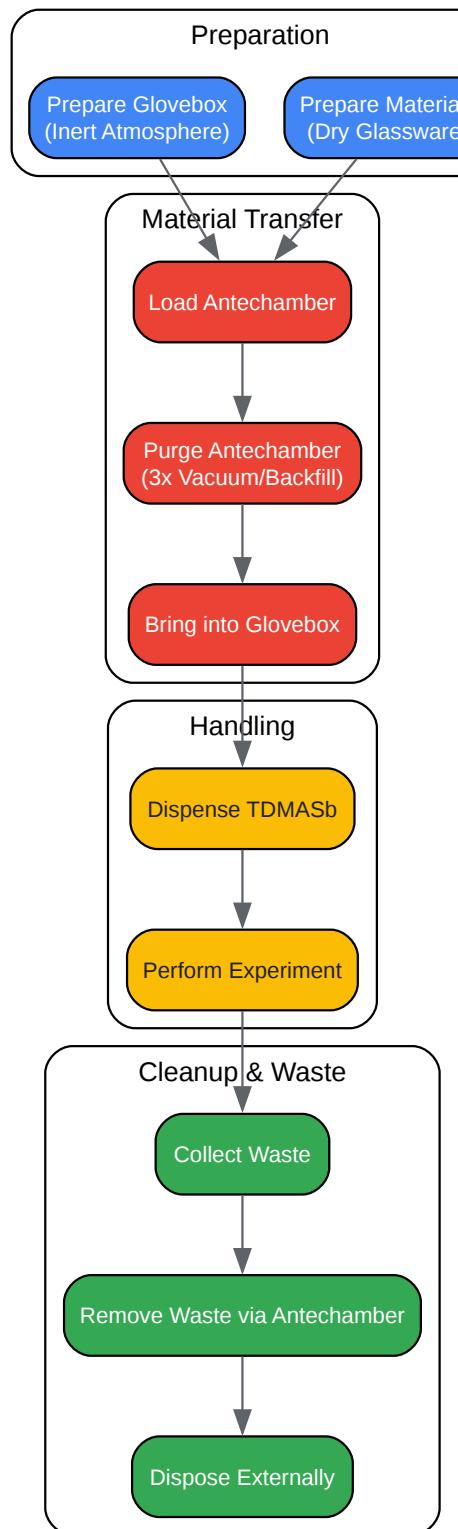
Protocol:

- Quenching (if necessary): Small residual amounts of TDMA₃B in glassware can be carefully quenched inside the glovebox by slowly adding an appropriate solvent (e.g., isopropanol), followed by a more reactive quenching agent if needed. This should only be performed by experienced personnel.
- Waste Containers: All TDMA₃B-contaminated waste (syringes, wipes, etc.) must be collected in a designated, sealed waste container within the glovebox.
- Removing Waste: The sealed waste container can then be removed from the glovebox via the antechamber using the same purge cycle procedure as for entry.

- External Disposal: The external disposal of the hazardous waste must comply with all institutional and local regulations.

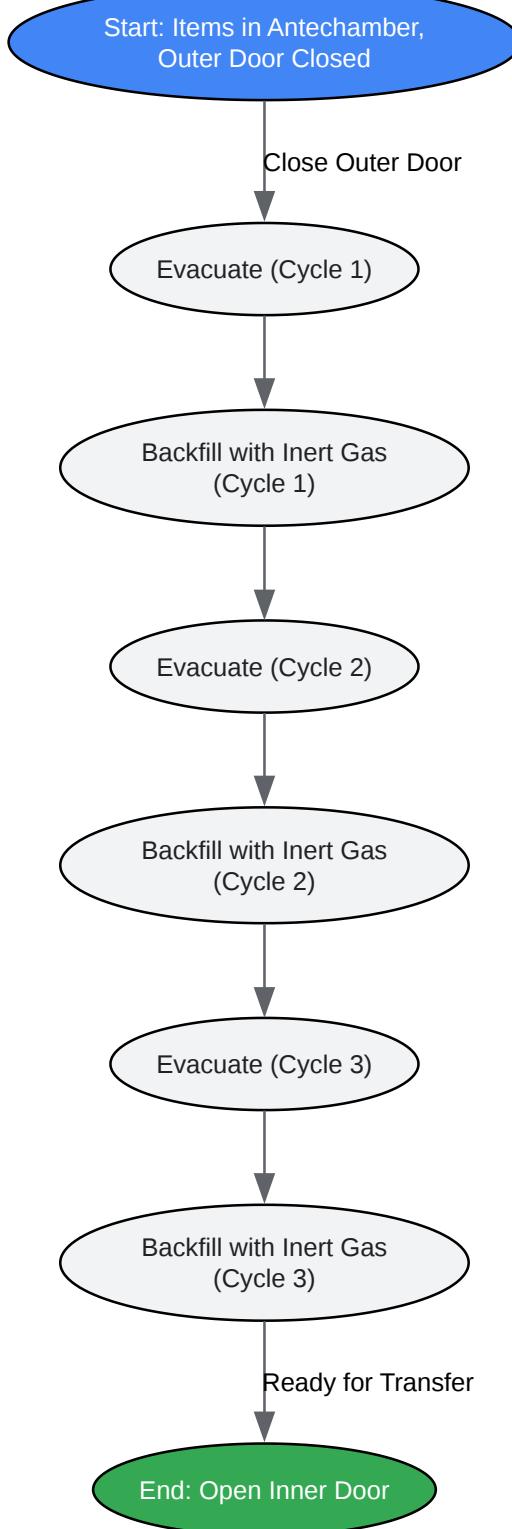
Visual Representations

Glovebox Handling Workflow for TDMASb

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Caption: Workflow for handling TDMASb in a glovebox.

Antechamber Purge Cycle Logic

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Caption: Logic diagram for antechamber purging.

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